Technical Guide: Core Physical Characteristics of 2-Ethylphenol-d10

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Compound of Interest

Compound Name:	*2-Ethylphenol-d10*
CAS No.:	*721429-63-6*
Cat. No.:	*B3044203*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Ethylphenol-d10 is a deuterated form of 2-ethylphenol, an organic compound with applications in various scientific fields. Stable isotope-labeled compounds, such as **2-Ethylphenol-d10**, are crucial tools in analytical chemistry, particularly in mass spectrometry-based quantification methods, where they serve as ideal internal standards. Their physical and chemical properties are nearly identical to their non-deuterated counterparts, allowing them to mimic the behavior of the analyte during sample preparation and analysis. This guide provides a comprehensive overview of the core physical characteristics of **2-Ethylphenol-d10**, details on experimental protocols for their determination, and a typical experimental workflow illustrating its application.

Chemical and Physical Properties

Precise experimental data for the physical characteristics of **2-Ethylphenol-d10** are not readily available in the public domain. However, the properties of its non-deuterated analog, 2-ethylphenol, provide a very close approximation due to the minimal impact of deuterium

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substitution on these macroscopic properties. The primary difference lies in the molecular weight.

Table 1: Summary of Quantitative Data for **2-Ethylphenol-d10** and 2-Ethylphenol

Property	2-Ethylphenol-d10 (Calculated/Estimated)	2-Ethylphenol (Experimental)
Molecular Formula	$C_8D_{10}O$	$C_8H_{10}O$[1]
Molecular Weight	132.23 g/mol [2]	122.16 g/mol [1][3]
CAS Number	721429-63-6[4]	90-00-6
Melting Point	Not available	-18 °C to -3.4 °C
Boiling Point	Not available	195-207 °C
Density	Not available	~1.015 - 1.037 g/cm³ at 20-25 °C
Solubility	Not available	Practically insoluble in water; freely soluble in alcohol, benzene, glacial acetic acid.
Appearance	Not specified	Colorless liquid.

Experimental Protocols

The following sections describe generalized experimental methodologies for determining the key physical characteristics of a compound like **2-Ethylphenol-d10**.

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid.

Methodology:

- Sample Preparation: A small, dry sample of the crystalline solid is packed into a capillary tube.

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- Apparatus: A calibrated melting point apparatus is used. This device typically consists of a heated block with a sample holder, a thermometer or temperature sensor, and a viewing lens.
- Procedure: The capillary tube containing the sample is placed in the heating block. The temperature is raised at a controlled rate.
- Observation: The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal melts are recorded as the melting point range. For a pure substance, this range is typically narrow.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- Apparatus: A distillation apparatus is assembled, consisting of a boiling flask, a condenser, a receiving flask, and a calibrated thermometer.
- Procedure: The liquid sample is placed in the boiling flask with a few boiling chips to ensure smooth boiling. The apparatus is heated, and the liquid is brought to a boil.
- Observation: The temperature is recorded when the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the liquid condenses. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

Determination of Density

Density is the mass of a substance per unit volume.

Methodology:

- Apparatus: A pycnometer (a flask with a specific, accurately known volume) and an analytical balance are required.
- Procedure:

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- The empty pycnometer is weighed.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present.
- The filled pycnometer is weighed.
- The temperature of the liquid is recorded.

- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology:

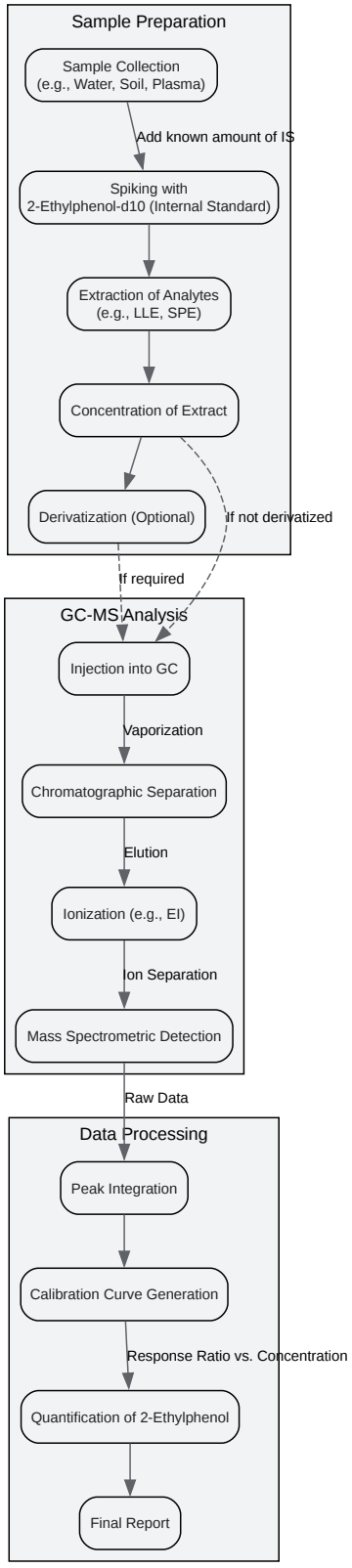
- Solvent Selection: A range of solvents of varying polarity (e.g., water, ethanol, acetone, hexane) are chosen.
- Procedure: A known, small amount of the solute (**2-Ethylphenol-d10**) is added to a measured volume of the solvent in a test tube or vial. The mixture is agitated (e.g., by vortexing or shaking) at a constant temperature.
- Observation: The mixture is visually inspected for the dissolution of the solute. If it dissolves completely, more solute is added incrementally until saturation is reached (i.e., no more solute dissolves).
- Quantification (Optional): For a quantitative measurement, the saturated solution is filtered to remove undissolved solute, and the concentration of the dissolved solute in the filtrate is determined using an analytical technique such as UV-Vis spectroscopy or chromatography.

Application: Use as an Internal Standard in GC-MS Analysis

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2-Ethylphenol-d10 is ideally suited for use as an internal standard in the quantification of 2-ethylphenol and related phenolic compounds in various matrices, such as environmental, biological, or pharmaceutical samples. The following diagram illustrates a typical workflow for such an analysis using Gas Chromatography-Mass Spectrometry (GC-MS).

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GC-MS analysis workflow using an internal standard.

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Conclusion

While specific experimental physical data for **2-Ethylphenol-d10** remains to be fully characterized in publicly accessible literature, the properties of its non-deuterated form offer reliable estimates. The primary value of **2-Ethylphenol-d10** lies in its application as an internal standard for quantitative analysis, where its chemical and physical similarity to the target analyte ensures high accuracy and precision. The experimental protocols and workflow detailed in this guide provide a foundational understanding for researchers and scientists working with this and similar deuterated compounds.

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- To cite this document: BenchChem. [Technical Guide: Core Physical Characteristics of 2-Ethylphenol-d10]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044203/docs#technical-guide-core-physical-characteristics-of-2-ethylphenol-d10]

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